Comparative Analysis of Adam Optimizer Variants for Deep Learning

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This guide provides a detailed comparison of the CaAdam optimizer with standard Adam and other state-of-the-art optimization algorithms. The information is targeted towards researchers, scientists, and drug development professionals who utilize machine learning models and seek to optimize their training performance.

Data Presentation

The following tables summarize the quantitative performance of CaAdam against other optimizers across various datasets and model architectures.

Table 1: Classification Accuracy Comparison

Optimizer	CIFAR-10 Accuracy (%)	Fashion-MNIST Accuracy (%)
Adam	79.8	92.3
CaAdam (Multiplicative Scaling)	83.1 (± 0.5)	-
CaAdam (Depth-based Scaling)	-	92.6
AdamW	Data Not Available	Data Not Available
Adamax	Data Not Available	Data Not Available
Nadam	Data Not Available	Data Not Available

Note: CaAdam with multiplicative scaling showed a statistically significant improvement of 4.09% on CIFAR-10 ($p < 0.001$), while depth-based scaling on Fashion-MNIST showed a 0.39% improvement ($p < 0.001$).[1]

Table 2: Regression Performance on California Housing Dataset (RMSE)

MLP Architecture	Adam RMSE	CaAdam (Multiplicative Scaling) RMSE	Improvement (%)
0.459 (± 0.003)	0.446 (± 0.003)	2.87	

Note: The Root Mean Square Error (RMSE) is reported. A lower RMSE indicates better performance.[1]

Table 3: Convergence Characteristics

Task	Optimizer	Convergence Speed Improvement
Regression	CaAdam (Multiplicative Scaling)	Up to 34.6% fewer epochs

Note: CaAdam demonstrated faster convergence compared to the baseline Adam optimizer without compromising final model performance.[1]

Experimental Protocols

The comparative analysis of CaAdam and other optimizers was conducted using the following experimental setup.[1]

Datasets:

- Classification:

  - CIFAR-10 & CIFAR-100: 60,000 color images (32x32 resolution) categorized into 10 and 100 classes, respectively. The split was 50,000 for training and 10,000 for testing.[1]

  - Fashion-MNIST: A dataset of Zalando's article images, consisting of a training set of 60,000 examples and a test set of 10,000 examples. Each example is a 28x28 grayscale image, associated with a label from 10 classes.

- Regression:

  - California Housing: Contains 20,640 samples with 8 numerical features, where the target variable is the median house value.[1]

Models:

- Various Multi-Layer Perceptron (MLP) architectures were used for the regression tasks. For instance, one of the architectures was.[1]
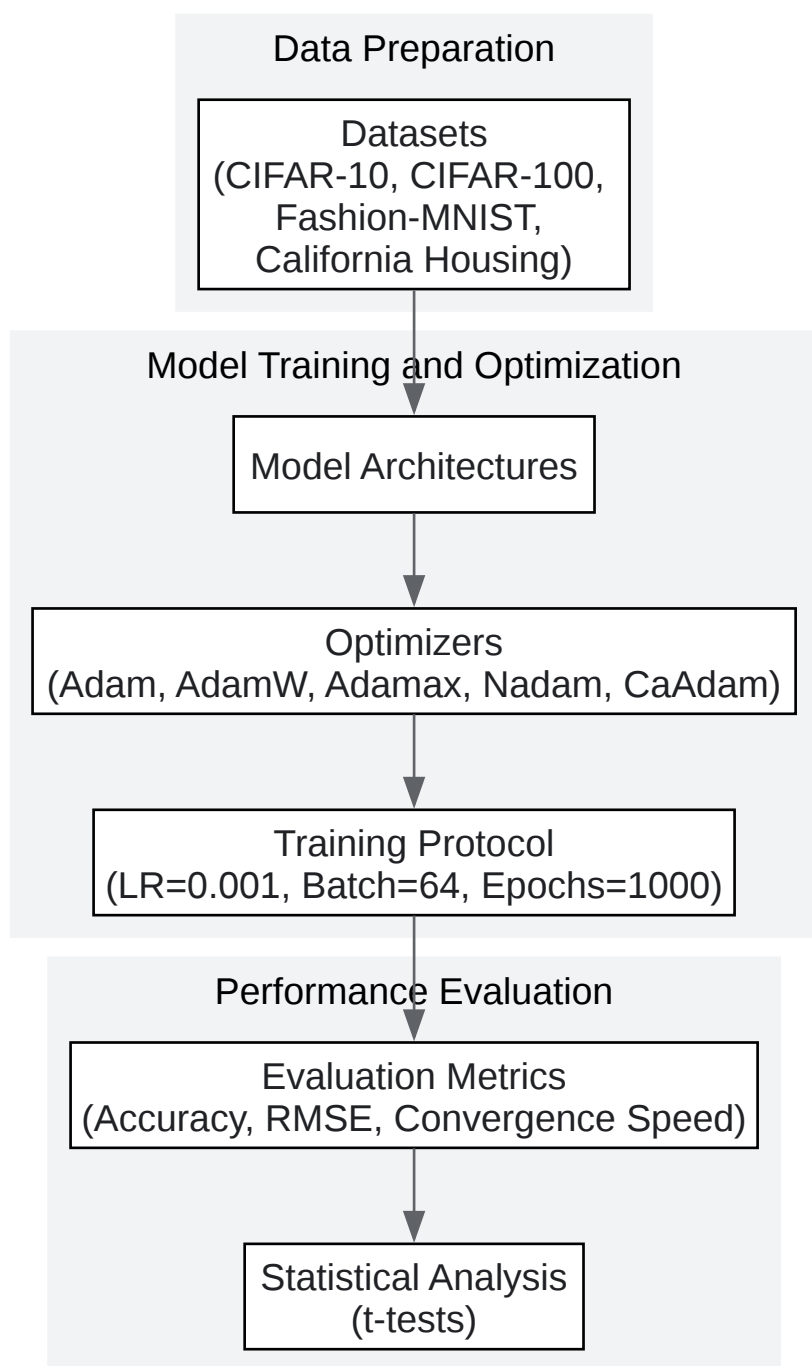
Training Protocol:

- Optimizers Compared: Standard Adam, AdamW, Adamax, Nadam, and CaAdam (with additive, multiplicative, and depth-based scaling).[1]

- Initialization: All optimizers were initialized with a learning rate of 0.001.[1]
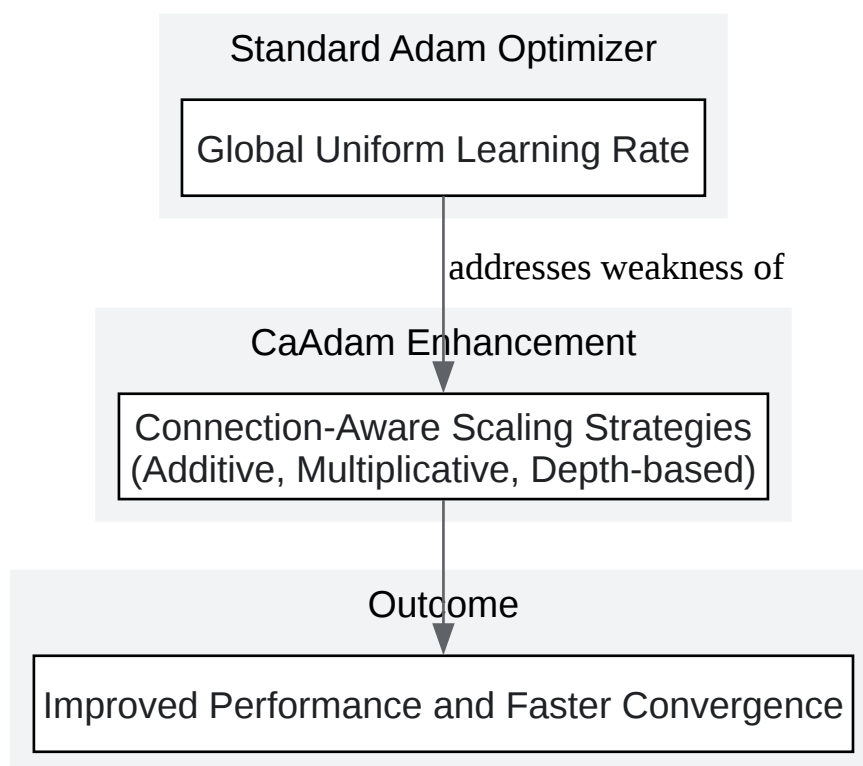
- Batch Size: 64.[1]

- Epochs: Maximum of 1,000, with early stopping implemented.[1]

- Loss Functions:

  - Sparse categorical cross-entropy for classification tasks.[1]

  - Mean Squared Error (MSE) for regression tasks.[1]

- Statistical Analysis: Each experiment was repeated 30 times to ensure statistical robustness. Independent t-tests were used to compare each optimizer variant against the Adam baseline, with significance thresholds of $p < 0.05$, $p < 0.01$, and $p < 0.001$.[1]

Visualizations

Experimental Workflow

The diagram below illustrates the general workflow for the comparative analysis of the different optimizers.

Data Preparation

Datasets
(CIFAR-10, CIFAR-100,
Fashion-MNIST,
California Housing)

Model Training and Optimization

Model Architectures

Optimizers
(Adam, AdamW, Adamax, Nadam, CaAdam)

Training Protocol
(LR=0.001, Batch=64, Epochs=1000)

Performance Evaluation

Evaluation Metrics
(Accuracy, RMSE, Convergence Speed)

Statistical Analysis
(t-tests)

Standard Adam Optimizer

Global Uniform Learning Rate

addresses weakness of

CaAdam Enhancement

Connection-Aware Scaling Strategies
(Additive, Multiplicative, Depth-based)

Outcome

Improved Performance and Faster Convergence

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References

- 1. CaAdam: Improving Adam optimizer using connection aware methods [arxiv.org]

- To cite this document: BenchChem. [Comparative Analysis of Adam Optimizer Variants for Deep Learning]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666595#statistical-analysis-of-adam-ca-comparative-studies]

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